

# Altrenogest Protocol for Estrus Synchronization in Mares: Application Notes and Protocols

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## Compound of Interest

Compound Name: Altrenogest

Cat. No.: B1664803

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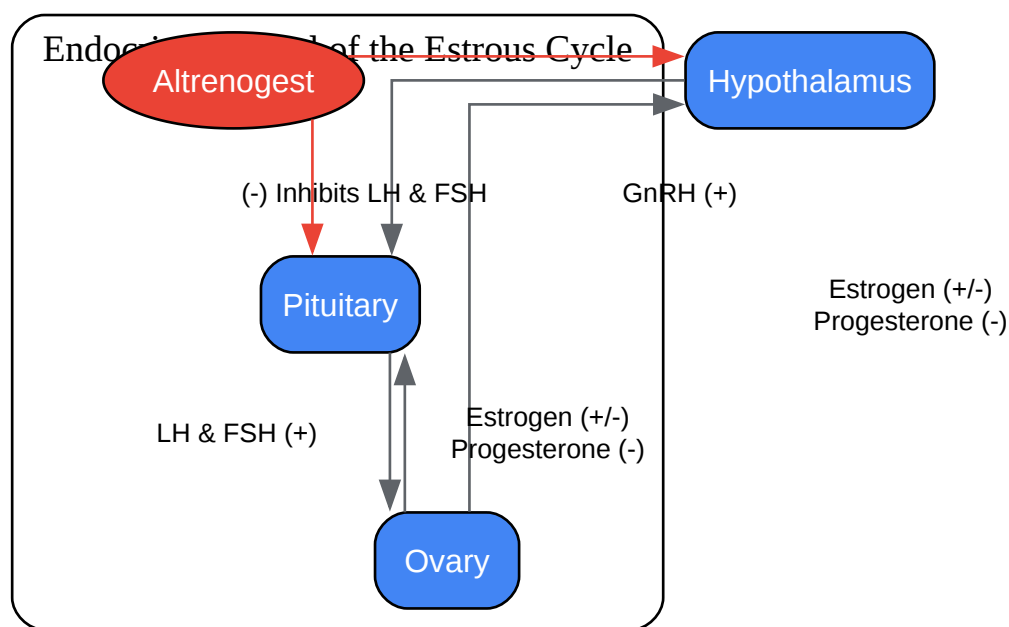
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Altrenogest**, a synthetic progestin, is a cornerstone of equine reproductive management, offering precise control over the mare's estrous cycle.[1][2] Its primary application is in the synchronization of estrus, which facilitates scheduled breeding and optimizes the use of assisted reproductive technologies.[3][4][5] **Altrenogest** mimics the action of natural progesterone, effectively suppressing estrus and follicular development by inhibiting the release of gonadotropins. This document provides detailed application notes, experimental protocols, and quantitative data on the use of **altrenogest** for estrus synchronization in mares.

## Mechanism of Action

**Altrenogest** exerts its effects by binding to progesterone receptors in the hypothalamus and pituitary gland. This binding action inhibits the secretion of Gonadotropin-Releasing Hormone (GnRH) from the hypothalamus, which in turn suppresses the release of Luteinizing Hormone (LH) and Follicle-Stimulating Hormone (FSH) from the pituitary gland. The reduction in LH levels prevents ovulation and the behavioral signs of estrus. Upon withdrawal of **altrenogest** treatment, the negative feedback on the hypothalamus and pituitary is removed, leading to a surge in LH and subsequent follicular development, estrus, and ovulation.



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Caption: Signaling pathway of **altrenogest** in the mare's endocrine system.

## Data Presentation

**Table 1: Standard Altrenogest Protocols for Estrus Synchronization**

Protocol	Dosage	Duration	Expected Time to Estrus (Post-Treatment)	Expected Time to Ovulation (Post-Treatment)
Standard	0.044 mg/kg, PO, once daily	10-15 consecutive days	2-5 days	5-7 days following the onset of estrus
Transition Period	0.044 mg/kg, PO, once daily	15 consecutive days	Varies based on ovarian activity	Varies
With Prostaglandin	0.044 mg/kg, PO, once daily	10-14 consecutive days	2-3 days	Not specified, but generally follows estrus

Data compiled from multiple sources.

**Table 2: Efficacy of Altrenogest in Clinical Trials**

Study Parameter	Altrenogest Group	Control/Alternative Group
Estrus Response Rate	100% (12/12 mares)	91.67% (11/12 mares; transdermal progestin patch)
Ovulation Rate	91.67% (11/12 mares)	83.33% (10/12 mares; transdermal progestin patch)
Pregnancy Rate (First Estrus Post-Treatment)	85.7% (6/7 mares)	60% (3/5 mares; control)

Data from a comparative study on **altrenogest** and a transdermal progestin patch and a study involving testosterone co-administration.

## Experimental Protocols

### Protocol 1: Estrus Synchronization in Cycling Mares

Objective: To synchronize estrus in regularly cycling mares for scheduled breeding.

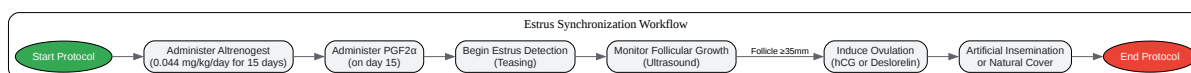
Materials:

- **Altrenogest** solution (0.22% or 2.2 mg/mL)
- Luer-lock syringe or manufacturer-provided dosing device
- Protective gloves (vinyl, neoprene, or nitrile)
- Teaser stallion
- Transrectal ultrasound equipment

Procedure:

- Confirm the mare is cycling and has a corpus luteum via transrectal ultrasound.

- Administer 1 mL of **altrenogest** solution per 110 pounds (50 kg) of body weight (0.044 mg/kg) orally once daily for 15 consecutive days. The solution can be administered directly onto the base of the mare's tongue or mixed with her grain ration.
- On the last day of **altrenogest** treatment, an injection of prostaglandin F2 $\alpha$  (PGF2 $\alpha$ ) can be administered to ensure luteolysis of any existing corpus luteum.
- Beginning 2 days after the cessation of **altrenogest** treatment, begin daily teasing with a teaser stallion to detect behavioral signs of estrus.
- Perform daily transrectal ultrasound examinations to monitor follicular growth.
- Once a dominant follicle of  $\geq 35$  mm is detected and the mare is in estrus, an ovulation-inducing agent (e.g., hCG or deslorelin) can be administered to time ovulation more precisely.
- Breeding should be timed to occur just prior to ovulation.



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